

Executive Overview: The Strategic Value of 1,4-Dimethoxy-9-phenylanthracene

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Compound of Interest

Compound Name: 1,4-Dimethoxy-9-phenylanthracene

CAS No.: 54458-77-4

Cat. No.: B13942477

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In the realm of advanced organic synthesis and photopharmacology, anthracene derivatives serve as highly programmable modules. Among these, **1,4-Dimethoxy-9-phenylanthracene** ([1\[1\]](#)) stands out due to its unique electronic topology. The juxtaposition of a sterically demanding 9-phenyl ring with an electron-rich 1,4-dimethoxy system fundamentally alters its reactivity profile compared to the parent anthracene core. As a Senior Application Scientist, I approach this molecule not merely as a catalog chemical, but as a sophisticated precursor for regioselective photooxidation and the synthesis of complex anthraquinone pharmacophores[\[2\]](#).

Part 1: Physicochemical Profiling & Structural Dynamics

To effectively utilize **1,4-Dimethoxy-9-phenylanthracene** (1,4-DMPA) in a synthetic pipeline, one must first understand its baseline physical parameters. The methoxy groups significantly increase the electron density in the terminal ring, elevating the HOMO energy level and priming the molecule for electrophilic attack or cycloaddition.

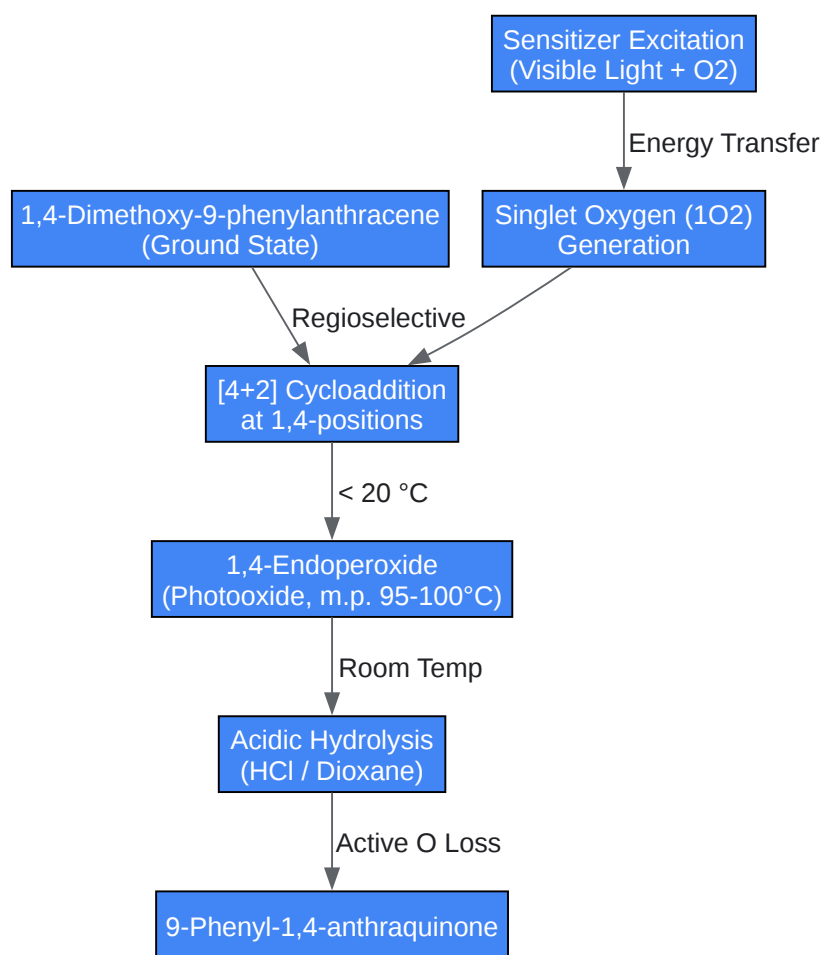
Table 1: Quantitative Physicochemical Data

Parameter	Specification
Chemical Name	1,4-Dimethoxy-9-phenylanthracene
CAS Registry Number	54458-77-4[1]
Molecular Formula	C ₂₂ H ₁₈ O ₂ [3]
Molecular Weight	314.38 g/mol [4]
Structural Motif	9-Aryl-substituted, 1,4-electron-rich anthracene
Primary Reactivity	Regioselective [4+2] Cycloaddition, Oxidative Demethylation
Key Derivative	9-Phenyl-1,4-anthraquinone (m.p. 221–222 °C) [2]

Part 2: Mechanistic Photochemistry – The "Abnormal" Photooxidation Paradigm

Standard unsubstituted anthracenes famously undergo [4+2] cycloaddition with singlet oxygen (¹O₂) at the 9,10-meso positions to form highly stable 9,10-endoperoxides. However, 1,4-DMPA breaks this rule.

As established in foundational photochemical studies by [2], the strong electron-donating effect of the 1,4-methoxy groups redirects the singlet oxygen attack. The molecule exhibits regioselective [4+2] cycloaddition at the 1,4-positions, yielding a 1,4-endoperoxide (photooxide) [2]. This "abnormal" fixation of oxygen is kinetically favored but thermodynamically labile; the resulting photooxide (m.p. 95–100 °C, decomp.) can dissociate in the cold to release singlet oxygen (accompanied by luminescence) or undergo acid-catalyzed rearrangement to a stable quinone[2].



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Figure 1: Mechanistic pathway of regioselective [4+2] photooxidation and cycloreversion.

Part 3: Synthetic Utility in Complex Molecule Assembly

Beyond photochemistry, the 1,4-dimethoxyarene motif serves as a classic "masked quinone." In drug development, particularly in the synthesis of tetracycline and anthracycline antibiotics, the 1,4-anthraquinone core is a critical pharmacophore.

For instance, in the [2\[2\]](#) by Nicolaou et al. (JACS, 2014), highly substituted anthracene derivatives are utilized to construct spirobicyclic systems and combat methicillin-resistant *Staphylococcus aureus* (MRSA)[2]. 1,4-DMPA acts as a model substrate for these oxidative demethylation pathways, allowing chemists to install obligatory hydroxyl or quinone groups onto the aromatic scaffold without disrupting the sterically hindered 9-phenyl domain[2].

Part 4: Validated Experimental Protocols (Self-Validating Systems)

To ensure scientific integrity, the following methodologies are designed not just as a list of instructions, but as self-validating workflows where causality dictates every experimental choice.

Protocol A: Controlled Photooxidation to 1,4-Endoperoxide

- **Substrate Preparation:** Dissolve 0.1 g of 1,4-DMPA in 20 mL of freshly purified, peroxide-free 1,4-dioxane[2].
 - **Causality:** Dioxane is selected because it stabilizes the singlet oxygen lifetime while providing excellent solubility for the highly conjugated anthracene core. Fresh purification prevents background radical reactions.
- **Sensitization & Oxygenation:** Add a catalytic amount of a photosensitizer (e.g., Methylene Blue) and continuously sparge the solution with dry O₂.
- **Irradiation:** Irradiate the mixture using a visible light source matched to the sensitizer's absorption maximum for 20 minutes.
 - **Causality:** Visible light selectively excites the sensitizer without directly exciting the anthracene, preventing unwanted UV-mediated homolytic degradation.
- **Thermal Control:** Maintain the reaction vessel strictly below 20 °C.
 - **Causality:** The resulting 1,4-endoperoxide is thermally labile. Elevated temperatures will induce cycloreversion, releasing singlet oxygen and regenerating the starting material.
- **Validation Checkpoint:** Monitor the reaction via UV-Vis spectroscopy. The [4+2] cycloaddition at the 1,4-position disrupts the anthracene chromophore, leaving a conjugated naphthalene-like core. The disappearance of the characteristic ~380 nm anthracene band and the emergence of a ~280 nm naphthalene band serves as a definitive, self-reporting metric for reaction completion.

Protocol B: Acid-Mediated Conversion to 9-Phenyl-1,4-anthraquinone

- Acidic Hydrolysis: To the crude dioxane solution of the 1,4-endoperoxide, add 10 mL of N/5 aqueous HCl while stirring at room temperature for 20 minutes[2].
 - Causality: Protonation of the endoperoxide oxygen induces heterolytic cleavage, driving the expulsion of "active oxygen" and the concomitant hydrolysis of the methoxy groups to yield the quinone[2].
- Extraction: Extract the aqueous mixture with benzene or toluene[2].
- Validation Checkpoint 1 (Iodometry): Isolate the aqueous layer and perform an iodometric titration.
 - Self-Validation: The presence of ~90% theoretical "active oxygen" in the aqueous phase confirms that the reaction proceeded via the endoperoxide intermediate rather than a direct auto-oxidation pathway[2].
- Validation Checkpoint 2 (Visual & Isolation): The organic phase will transition to a vibrant golden-yellow. Evaporation of the solvent yields 9-phenyl-1,4-anthraquinone (melting point 221–222 °C)[2].



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Figure 2: Self-validating workflow for the synthesis of 9-phenyl-1,4-anthraquinone.

References

- Title: **1,4-Dimethoxy-9-phenylanthracene** CAS#: 54458-77-4 Source: ChemicalBook URL
- Source: Journal of the American Chemical Society (ACS Publications)
- Source: SpectraBase (John Wiley & Sons, Inc.)

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